

Introduction: A Chemist's Perspective on a Versatile Building Block

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Compound of Interest

Compound Name: 1-(Ethoxycarbonyl)piperidine-4-carboxylic acid

Cat. No.: B042520

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1-(Ethoxycarbonyl)piperidine-4-carboxylic acid is a bifunctional organic molecule featuring a piperidine core, a common scaffold in medicinal chemistry. Its structure, containing both a carboxylic acid and an N-ethoxycarbonyl protecting group, makes it a valuable intermediate in the synthesis of more complex molecules, particularly in drug discovery and development. The carboxylic acid provides a handle for amide bond formation, while the ethoxycarbonyl group offers a stable yet removable protecting group for the piperidine nitrogen.

This guide provides a comprehensive overview of the safety considerations and handling protocols for **1-(Ethoxycarbonyl)piperidine-4-carboxylic acid**. It is important to note that while specific, in-depth toxicological data for this exact compound is not extensively published, a robust safety profile can be constructed by examining its structural components and data from closely related analogs, such as 1-(tert-Butoxycarbonyl)piperidine-4-carboxylic acid (N-Boc-isonipecotic acid) and piperidine-4-carboxylic acid itself.^{[1][2][3]} This approach, rooted in established chemical principles, allows for a reliable assessment of the potential hazards and the implementation of appropriate safety measures.

Hazard Identification and GHS Classification

Based on the data available for closely related analogs, **1-(Ethoxycarbonyl)piperidine-4-carboxylic acid** is classified as a hazardous chemical.^[1] The primary hazards are associated with its irritant properties, stemming from the acidic carboxylic acid moiety and the piperidine ring structure.

GHS Hazard Statements:

- H315: Causes skin irritation.[2][4]
- H319: Causes serious eye irritation.[2][4]
- H335: May cause respiratory irritation.[2][4]

Signal Word: Warning[1][2]

These classifications necessitate careful handling to avoid direct contact. The causality is clear: the carboxylic acid can disrupt skin and mucous membrane integrity, leading to irritation, while fine dust or aerosols can irritate the respiratory tract if inhaled.[5][6]

Hazard Class	Category	Pictogram	Hazard Statement
Skin Corrosion/Irritation	Category 2	GHS07 (Exclamation Mark)	H315: Causes skin irritation[1]
Serious Eye Damage/Irritation	Category 2	GHS07 (Exclamation Mark)	H319: Causes serious eye irritation[1]
Specific target organ toxicity (single exposure)	Category 3	GHS07 (Exclamation Mark)	H335: May cause respiratory irritation[1][2]

Toxicological Profile and Routes of Exposure

The primary health risk associated with this compound is its irritant nature. The toxicological properties have not been exhaustively investigated for this specific molecule, but the following can be inferred from its structure and analog data.[6][7]

- Inhalation: Inhaling dusts or aerosols of the compound can lead to irritation of the nose, throat, and respiratory tract.[2][5][8] Symptoms may include coughing and shortness of breath. Use only in a well-ventilated area, preferably within a chemical fume hood.[5][8]
- Skin Contact: Direct contact is likely to cause skin irritation, resulting in redness and discomfort.[2][8][9] This is a common effect of carboxylic acids. Prolonged contact should be

avoided.

- **Eye Contact:** This represents the most significant acute risk. The compound is expected to cause serious eye irritation.[1][2][8] Direct contact can lead to pain, redness, and potentially damage to the cornea if not promptly and properly addressed.
- **Ingestion:** While not an intended route of exposure in a laboratory setting, accidental ingestion may cause irritation to the gastrointestinal tract.[10]

First-Aid and Emergency Protocols: A Self-Validating Response System

Rapid and correct first-aid is critical to mitigate the effects of accidental exposure. The following protocols are designed to be a self-validating system, ensuring immediate and effective care.

Exposure Route	Protocol
Eye Contact	1. Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to lift the upper and lower eyelids occasionally.[1][8] 2. Remove contact lenses if present and easy to do so. Continue rinsing.[8] 3. Seek immediate medical attention.[1]
Skin Contact	1. Immediately wash the affected area with plenty of soap and water while removing all contaminated clothing.[1][8] 2. If skin irritation occurs or persists, seek medical advice.[8] 3. Wash contaminated clothing before reuse.[2]
Inhalation	1. Move the individual to fresh air immediately.[1][8] 2. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration (use a barrier device).[1] 3. Seek medical attention if symptoms persist.[8]
Ingestion	1. Do NOT induce vomiting. 2. Rinse the mouth thoroughly with water.[7] 3. Never give anything by mouth to an unconscious person.[7] 4. Seek immediate medical attention.[1]

Laboratory Handling and Exposure Controls

A proactive approach to safety through proper engineering controls and personal protective equipment (PPE) is paramount.

Engineering Controls:

- **Ventilation:** Always handle this compound in a well-ventilated area. For procedures that may generate dust or aerosols, a certified chemical fume hood is mandatory.[6]
- **Safety Stations:** Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[1]

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles that conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[1\]](#)
- **Hand Protection:** Use compatible, chemical-resistant gloves (e.g., nitrile rubber) to prevent skin contact.[\[11\]](#)
- **Skin and Body Protection:** Wear a standard laboratory coat. For larger quantities or tasks with a higher risk of spillage, consider additional protective clothing.[\[3\]](#)

Hygiene Measures:

- Wash hands thoroughly after handling the compound and before leaving the laboratory.[\[5\]](#)
[\[12\]](#)
- Do not eat, drink, or smoke in areas where chemicals are handled.

Storage and Stability

Proper storage is crucial for maintaining the compound's integrity and ensuring safety.

- **Conditions:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong bases, and acid chlorides, as these could potentially react with the carboxylic acid or ester functional groups.
[\[1\]](#)[\[7\]](#)
- **Stability:** The compound is stable under recommended storage conditions.[\[8\]](#)

Accidental Release and Disposal Procedures

A clear and rehearsed plan for managing spills is essential for laboratory safety.

Spill Cleanup Protocol:

- **Evacuate:** Alert personnel in the immediate area and evacuate non-essential staff.

- Ventilate: Ensure the area is well-ventilated.
- Contain: For a solid spill, carefully sweep up the material, avoiding dust generation.^[1] Use dry cleanup procedures.^[2]
- Absorb: Place the swept-up material into a suitable, labeled container for disposal.^[12]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- PPE: All personnel involved in the cleanup must wear appropriate PPE as described in Section 4.

Waste Disposal:

- Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.^[8] Do not let the product enter drains.^[4]^[7]

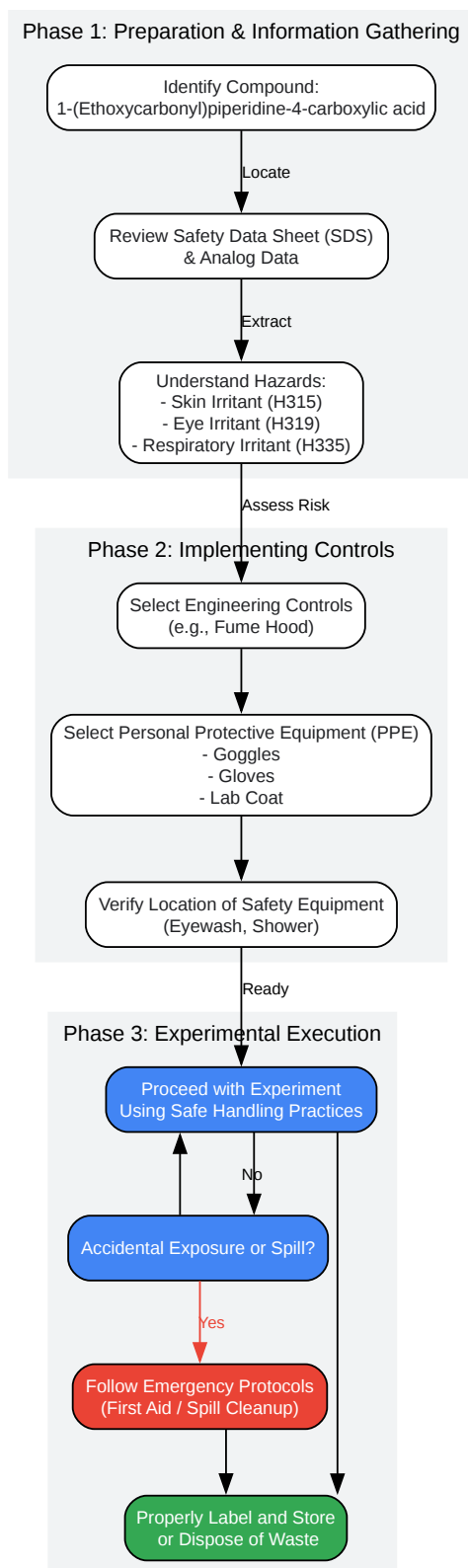
Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₉ H ₁₅ NO ₄	N/A
Molecular Weight	201.22 g/mol	^[12]
Appearance	White or off-white crystalline solid	^[5]
Solubility	Partially soluble in water, soluble in some organic solvents	^[5]

Visualization of Pre-Handling Risk Assessment Workflow

The following diagram outlines the essential decision-making process a researcher should undertake before working with **1-(Ethoxycarbonyl)piperidine-4-carboxylic acid**. This

workflow ensures that all safety aspects are considered, creating a self-validating system of preparedness.



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Caption: Risk assessment workflow for handling irritant chemicals.

Conclusion

While **1-(Ethoxycarbonyl)piperidine-4-carboxylic acid** is a valuable synthetic intermediate, its potential to cause skin, eye, and respiratory irritation demands respect and adherence to rigorous safety protocols. By understanding the causal links between its chemical properties and its hazards, and by implementing the engineering controls, personal protective equipment, and handling procedures outlined in this guide, researchers can effectively mitigate risks. The foundation of laboratory safety lies not just in following rules, but in understanding the reasons behind them, thereby creating a secure and productive research environment.

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